

# Application of Malonate Esters in the Fragrance Industry: A Focus on Diethyl Malonate

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## Compound of Interest

Compound Name: *Diethyl dibutylmalonate*

Cat. No.: *B1580930*

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## Introduction

While the inquiry specified **diethyl dibutylmalonate**, publicly available scientific literature and industry documentation do not detail its specific applications within the fragrance industry. It is described as a colorless to pale yellow liquid with a fruity odor, primarily utilized as an intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] In contrast, diethyl malonate is a well-documented and widely used ingredient in the flavor and fragrance sector. Given the similarity in chemical class and the abundance of information, this document will focus on the application of diethyl malonate as a representative example of malonate esters in the fragrance industry. Diethyl malonate is a colorless liquid, naturally occurring in fruits like grapes and strawberries, and is prized for its pleasant, apple-like, and fruity aroma.[2][3]

## Physicochemical Properties and Odor Profile

Diethyl malonate's utility in fragrance formulations is underpinned by its distinct chemical and sensory characteristics.

Property	Value	Reference
Chemical Name	Propanedioic acid diethyl ester	[4]
CAS Number	105-53-3	[4]
Molecular Formula	C7H12O4	[4]
Molecular Weight	160.17 g/mol	[4]
Appearance	Colorless clear liquid	[4]
Odor Description	Sweet, fruity, green apple	[4]
Boiling Point	199°C	[4]
Density	1.055 g/cm <sup>3</sup>	[5]
Vapour Pressure (25°C)	0.27 mm Hg	[4]
Tenacity on Blotter	4 hours	[4]

## Application in Fragrance Compositions

Diethyl malonate is utilized in the fragrance industry both as a direct fragrance ingredient and as a versatile intermediate for the synthesis of other aromatic compounds.[2][5]

### Direct Application:

- **Fruity and Sweet Notes:** Due to its inherent sweet and fruity apple-like scent, diethyl malonate is incorporated into fragrance formulations to impart these specific notes.[2][4] It is often used to create fresh and appealing top notes in perfumes, colognes, and personal care products.[2]
- **Use Level:** It can be used in fragrance compositions at levels of up to 10%.[4]

### Intermediate in Synthesis:

- **Versatile Building Block:** Diethyl malonate's chemical structure, particularly its reactive methylene group, makes it a valuable precursor for creating a wide array of more complex

aroma chemicals.[2][6] Its ester nature allows for modifications that can yield a diverse palette of scents.[2]

## Experimental Protocols

### Protocol 1: Synthesis of Substituted Malonic Esters for Fragrance Applications

This protocol outlines a general procedure for the alkylation of diethyl malonate, a common reaction to produce precursors for various fragrance ingredients.

Objective: To synthesize a mono- or di-alkylated diethyl malonate for use as a fragrance intermediate.

Materials:

- Diethyl malonate
- Sodium ethoxide (or another suitable base)
- Anhydrous ethanol
- Alkyl halide (e.g., benzyl chloride, isoamyl bromide)
- Diethyl ether
- Saturated aqueous sodium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for reflux and extraction
- Rotary evaporator

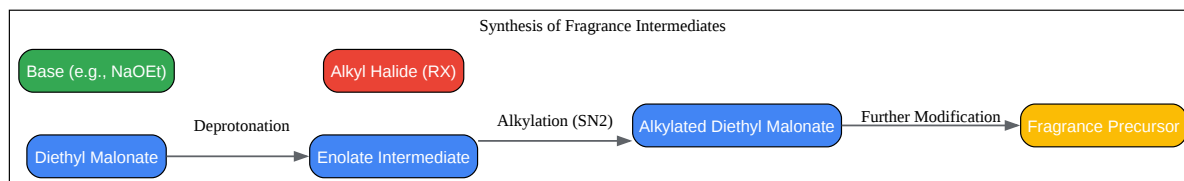
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve sodium ethoxide in anhydrous ethanol.

- **Deprotonation:** Slowly add diethyl malonate to the stirred solution at room temperature. The base will deprotonate the  $\alpha$ -carbon of the diethyl malonate, forming a nucleophilic enolate.
- **Alkylation:** Add the desired alkyl halide dropwise to the reaction mixture. The reaction is typically exothermic, and the addition rate should be controlled to maintain a gentle reflux. After the addition is complete, heat the mixture to reflux for 2-3 hours to ensure the reaction goes to completion.
- **Workup:** After cooling to room temperature, remove the ethanol using a rotary evaporator. Add water to the residue to dissolve the sodium halide byproduct.
- **Extraction:** Transfer the aqueous mixture to a separatory funnel and extract the product with diethyl ether (3x).
- **Washing:** Combine the organic extracts and wash with a saturated aqueous sodium chloride solution to remove any remaining water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator to yield the crude alkylated diethyl malonate.
- **Purification:** The crude product can be purified by vacuum distillation.

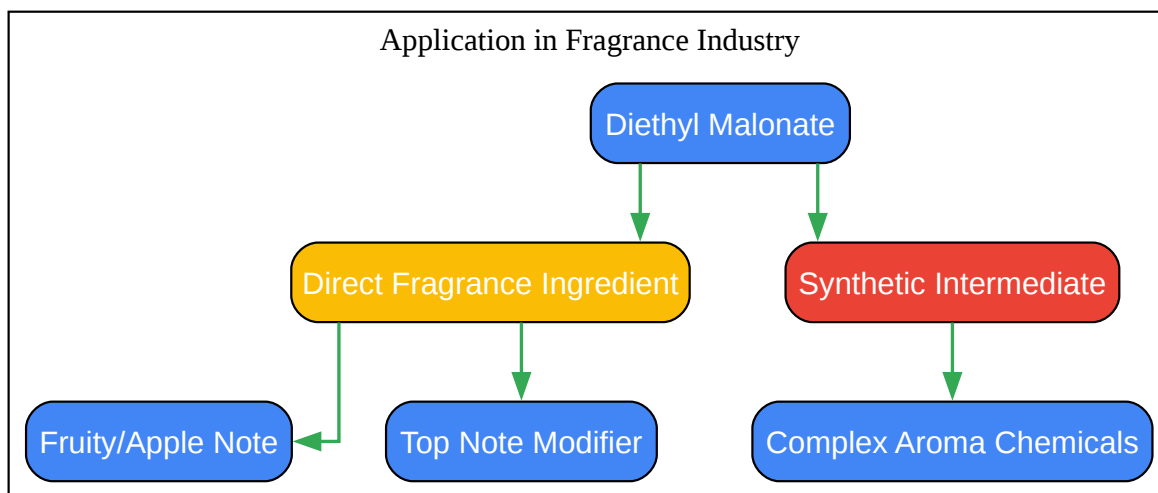
**Expected Outcome:** A mono- or di-alkylated diethyl malonate, which can then be further modified (e.g., through hydrolysis and decarboxylation) to produce ketones or other esters with desirable fragrance properties.

## Workflow and Relationship Diagrams



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Caption: Synthesis workflow for fragrance precursors from diethyl malonate.



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Caption: Logical relationship of diethyl malonate's roles in fragrance.

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